

Personal protective equipment for handling FC14-584B

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Compound of Interest

Compound Name: FC14-584B

Cat. No.: B12369738

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Essential Safety and Handling Guide for FC14-584B

Disclaimer: No official Safety Data Sheet (SDS) for **FC14-584B** was found in the public domain. The following guidance is synthesized from publicly available research literature and general safety protocols for dithiocarbamates, the chemical class to which **FC14-584B** belongs. This information is intended for qualified researchers and laboratory professionals and should be supplemented with a thorough risk assessment before handling this compound. Always adhere to your institution's safety protocols.

This guide provides essential, immediate safety and logistical information for handling the novel antimycobacterial agent **FC14-584B**. It includes operational procedures for preparation and use, as well as general disposal considerations, to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE) and Safety Precautions

Given that **FC14-584B** is a dithiocarbamate, a class of compounds known to be skin and eye irritants, the following personal protective equipment is recommended.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust.
Hand Protection	Nitrile or neoprene gloves.	Prevents skin contact.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling powders outside of a ventilated enclosure.	Minimizes inhalation of dust or aerosols.

General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Hazard Identification and Toxicity

FC14-584B is a dithiocarbamate-derived β -carbonic anhydrase inhibitor. While specific hazard data is limited, dithiocarbamates as a class can be irritating to the skin and eyes. Long-term exposure to some dithiocarbamates has been associated with other health effects.

The primary toxicity data for **FC14-584B** comes from studies on zebrafish embryos.

Toxicity Metric	Value	Species	Source
LC50	498.1 μ M	Zebrafish embryos	[1]
No Significant Phenotypic Changes	300 μ M	Zebrafish embryos	[1]

Experimental Protocols: Preparation and Handling

The following protocols are derived from published research methodologies.

Preparation of a 100 mM Stock Solution[\[1\]](#)

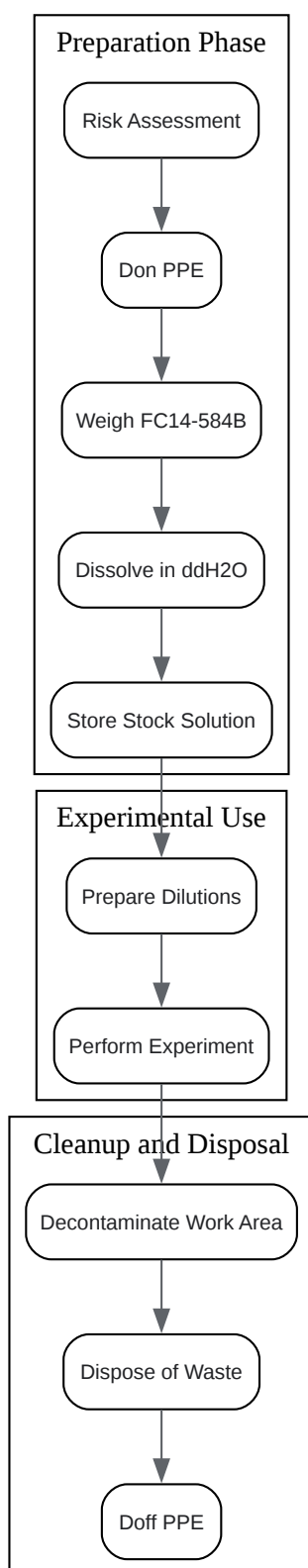
- Objective: To prepare a concentrated stock solution of **FC14-584B** for further dilution.
- Materials: **FC14-584B** powder, deionized and distilled water (ddH₂O), appropriate glassware, and a calibrated balance.
- Procedure:
 1. Weigh the required amount of **FC14-584B** powder in a fume hood or ventilated enclosure.
 2. Dissolve the powder in the appropriate volume of ddH₂O to achieve a final concentration of 100 mM.
 3. Mix thoroughly until the compound is fully dissolved.
 4. Store the stock solution as per stability data, which may require refrigeration.

Preparation of Working Dilutions[\[1\]](#)

- Objective: To prepare diluted solutions of **FC14-584B** for experimental use.
- Materials: 100 mM **FC14-584B** stock solution, ddH₂O, and sterile tubes or plates.
- Procedure:
 1. Perform serial dilutions of the 100 mM stock solution with ddH₂O to achieve the desired final concentrations for your experiment (e.g., 75 µM, 300 µM).
 2. Ensure thorough mixing at each dilution step.

Workflow and Safety Diagrams

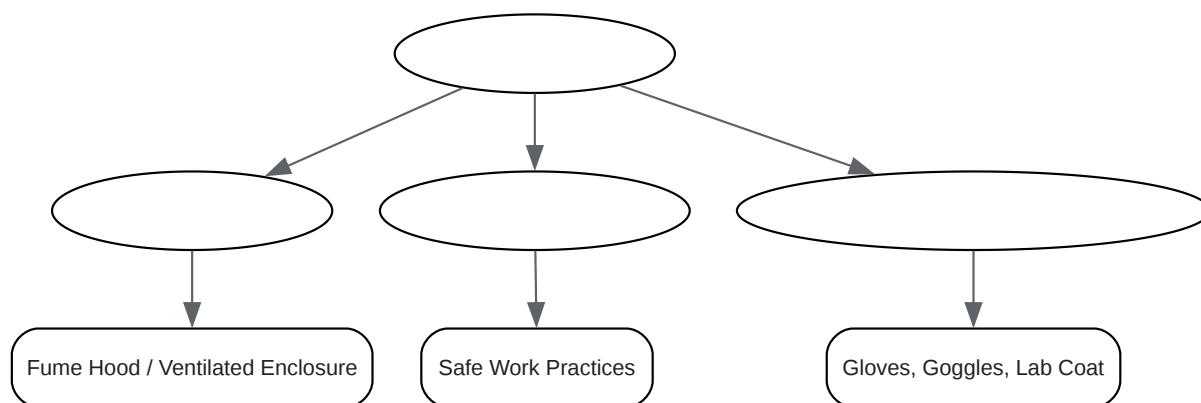
Workflow for Safe Preparation of **FC14-584B** Solutions



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Caption: Workflow for the safe handling and preparation of **FC14-584B** solutions.

Logical Relationship of Safety Controls



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Caption: Hierarchy of safety controls for handling **FC14-584B**.

Disposal Plan

Specific disposal instructions for **FC14-584B** are not available. However, as a general principle for chemical waste and in line with concerns about the environmental impact of antibacterial agents, the following steps should be taken:

- **Waste Collection:** All waste materials containing **FC14-584B**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and contaminated PPE, should be collected in a designated, labeled hazardous waste container.
- **Waste Segregation:** Do not mix this waste with other waste streams unless permitted by your institution's hazardous waste management plan.
- **Disposal:** The hazardous waste container should be disposed of through your institution's environmental health and safety (EHS) office. Do not pour solutions containing **FC14-584B** down the drain. The overuse and improper disposal of antibacterial agents can contribute to the development of bacterial resistance.

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References

- 1. nj.gov [nj.gov]
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